

Proper Disposal Procedures for E3 Ligase Ligand 26

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Compound of Interest

Compound Name: E3 ligase Ligand 26

Cat. No.: B12362275

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This document provides essential safety and logistical information for the proper disposal of **E3 ligase Ligand 26** (CAS No. 2911613-35-7), a compound utilized in the production of PROTAC SOS1 degraders.[1][2] Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

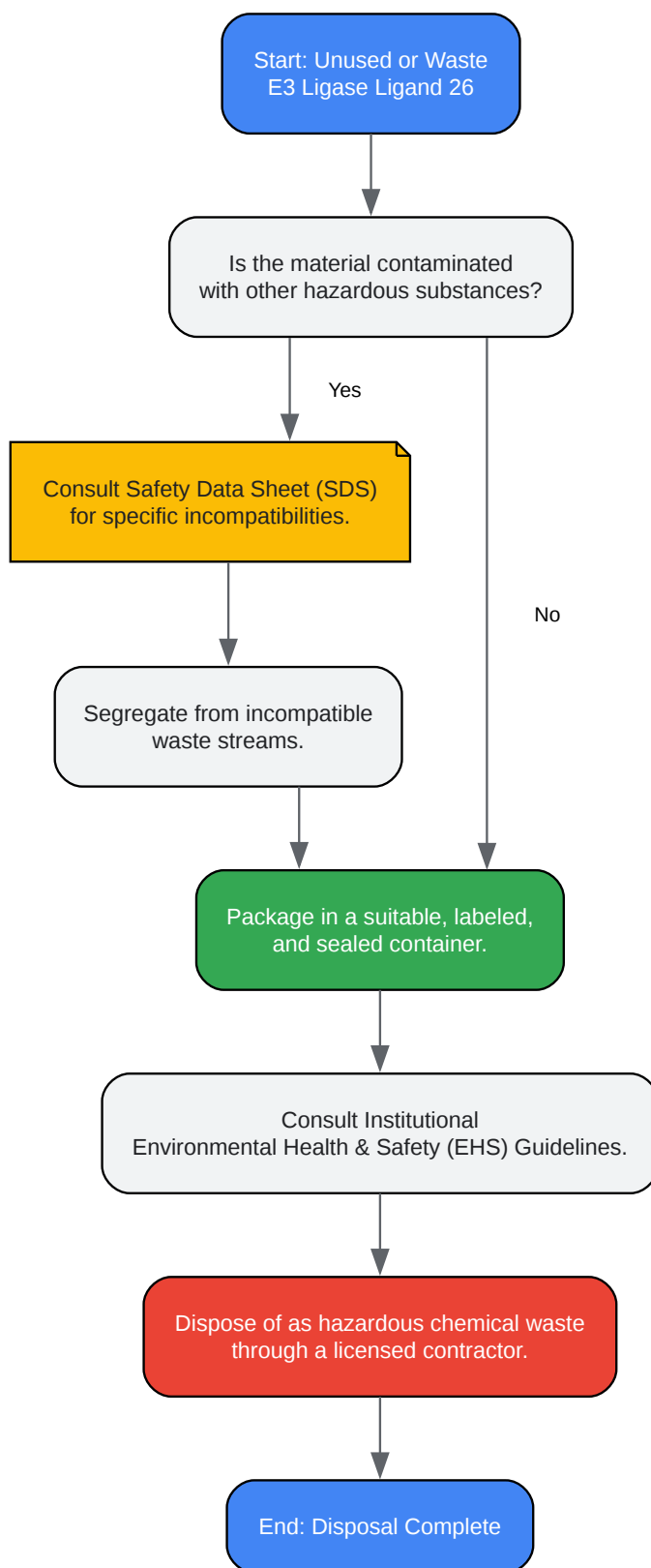
Summary of Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **E3 ligase Ligand 26** is fundamental for safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C18H11F5N2O4[1][2]
Molecular Weight	414.28 g/mol [2]
CAS Number	2911613-35-7[1][2]
Appearance	Solid[2]
Storage Temperature	-20°C[1][2]

Disposal Workflow

The proper disposal of **E3 ligase Ligand 26** must be carried out in a manner that minimizes environmental release and adheres to institutional and governmental regulations. The following decision-making workflow provides a step-by-step guide for the disposal process.



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Figure 1. Logical workflow for the proper disposal of **E3 ligase Ligand 26**.

Experimental Protocols

While a specific, publicly available experimental protocol for the degradation of **E3 ligase Ligand 26** is not available, the following general procedures for handling and disposal of similar research-grade chemical compounds should be followed. These protocols are based on standard laboratory safety practices and information derived from the Safety Data Sheet (SDS).

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Body Protection: Wear a laboratory coat.

Handling and Storage

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid formation of dust and aerosols.
- Store the container tightly closed in a dry, cool, and well-ventilated place at the recommended temperature of -20°C.^{[1][2]}
- Keep away from incompatible materials.

Spill and Leak Procedures

- Evacuate: Evacuate personnel from the immediate area of the spill.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- Cleanup: Carefully sweep up solid material, avoiding dust generation. Collect in a suitable, closed container for disposal.

- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent, followed by water.

Disposal Protocol

The disposal of **E3 ligase Ligand 26** must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification: Identify the waste as "**E3 ligase Ligand 26**" and note any potential contaminants.
- Containerization:
 - Place the waste material in a chemically compatible, leak-proof container.
 - Ensure the container is tightly sealed.
 - Label the container clearly with the chemical name, CAS number, and any relevant hazard warnings.
- Segregation: Store the waste container in a designated hazardous waste accumulation area, segregated from incompatible materials.
- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.
- Documentation: Maintain a record of the waste generated and its disposal.

Disclaimer: The information provided in this document is intended as a guide and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment and to comply with all institutional and regulatory requirements for the safe handling and disposal of this chemical. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer.

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References

- 1. E3 ligase Ligand 26 - Immunomart [immunomart.com]
- 2. targetmol.com [targetmol.com]
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